

Unveiling the Molecular Architecture of Fraxiresinol 1-O-glucoside: A Technical Guide

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Compound of Interest

Compound Name: *Fraxiresinol 1-O-glucoside*

Cat. No.: *B15591944*

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This technical guide provides a comprehensive overview of the chemical structure and stereochemistry of **Fraxiresinol 1-O-glucoside**, a lignan glycoside of interest to researchers in natural product chemistry, pharmacology, and drug development. This document details the structural elucidation, spectroscopic data, and relevant experimental protocols, offering a valuable resource for scientists and professionals in the field.

Chemical Structure and Properties

Fraxiresinol 1-O-glucoside, also known as (+)-Fraxiresinol 1- β -D-glucoside, is a complex natural product with the chemical formula $C_{27}H_{34}O_{13}$ and a molecular weight of 566.55 g/mol . [1][2] Its structure is characterized by a core fraxiresinol aglycone, a furofuran lignan, linked to a glucose molecule via a β -glycosidic bond at the C1 position. The CAS number for this compound is 89199-94-0.[2]

The stereochemistry of **Fraxiresinol 1-O-glucoside** is crucial for its biological activity. The designation "(+)" indicates its dextrorotatory nature, and "1- β -D-glucoside" specifies the anomeric configuration of the glucose moiety and its attachment point to the aglycone.

Spectroscopic Data for Structural Elucidation

The definitive structure of **Fraxiresinol 1-O-glucoside** has been established through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 1: ^{13}C NMR Spectroscopic Data of **Fraxiresinol 1-O-glucoside**

Position	Chemical Shift (δ) in ppm
1	79.3
2	35.8
3	169.23
4	80.46
5	61.71
6	36.54
7	206.23
8	51.48
9	48.27
10	46.09
11	19.07
12	30.31
13	38.09
14	65.81
15	53.99
16	166.75
17	77.94
18	17.77
19	65.50
20	120.12
21	143.39
22	109.82
23	141.26

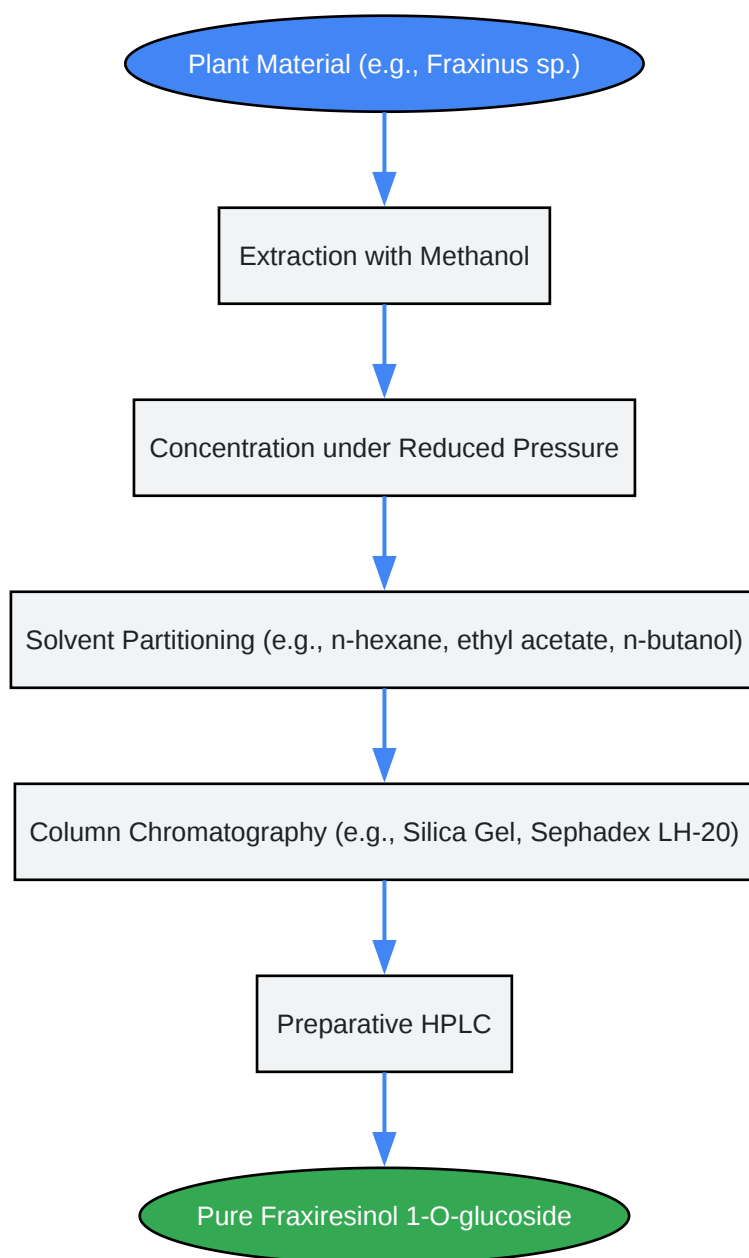
24	20.86
25	31.00
26	21.53
Glucosyl Moiety	
1'	105.43
2'	75.78
3'	77.90
4'	71.43
5'	78.40
6'	62.67

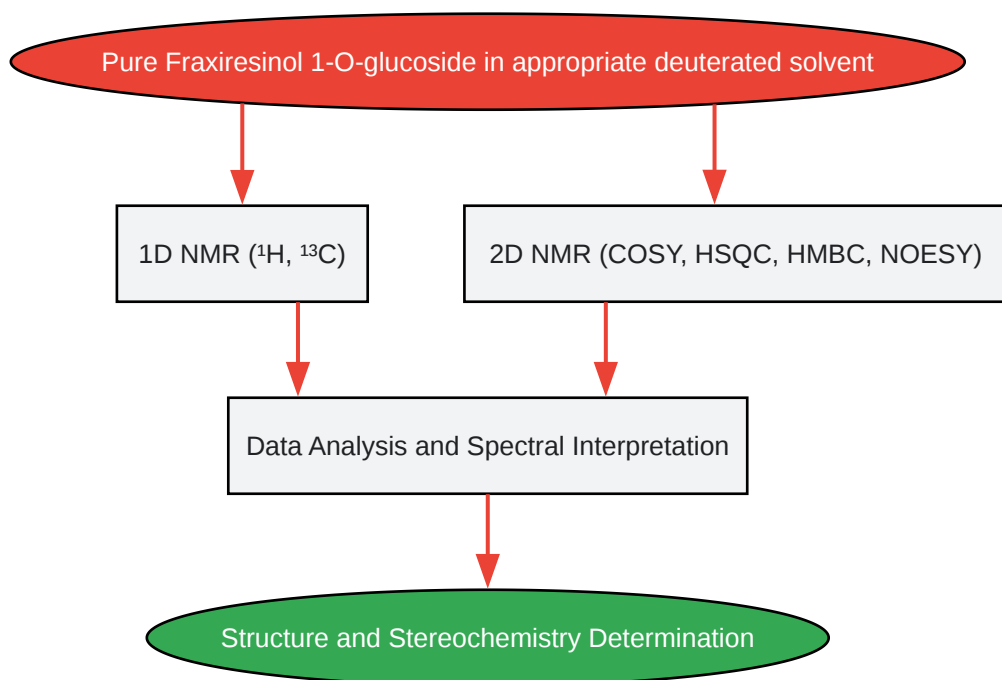
Note: The provided ^{13}C NMR data is based on a compilation of available information and may require further experimental verification for precise assignments.[\[3\]](#)

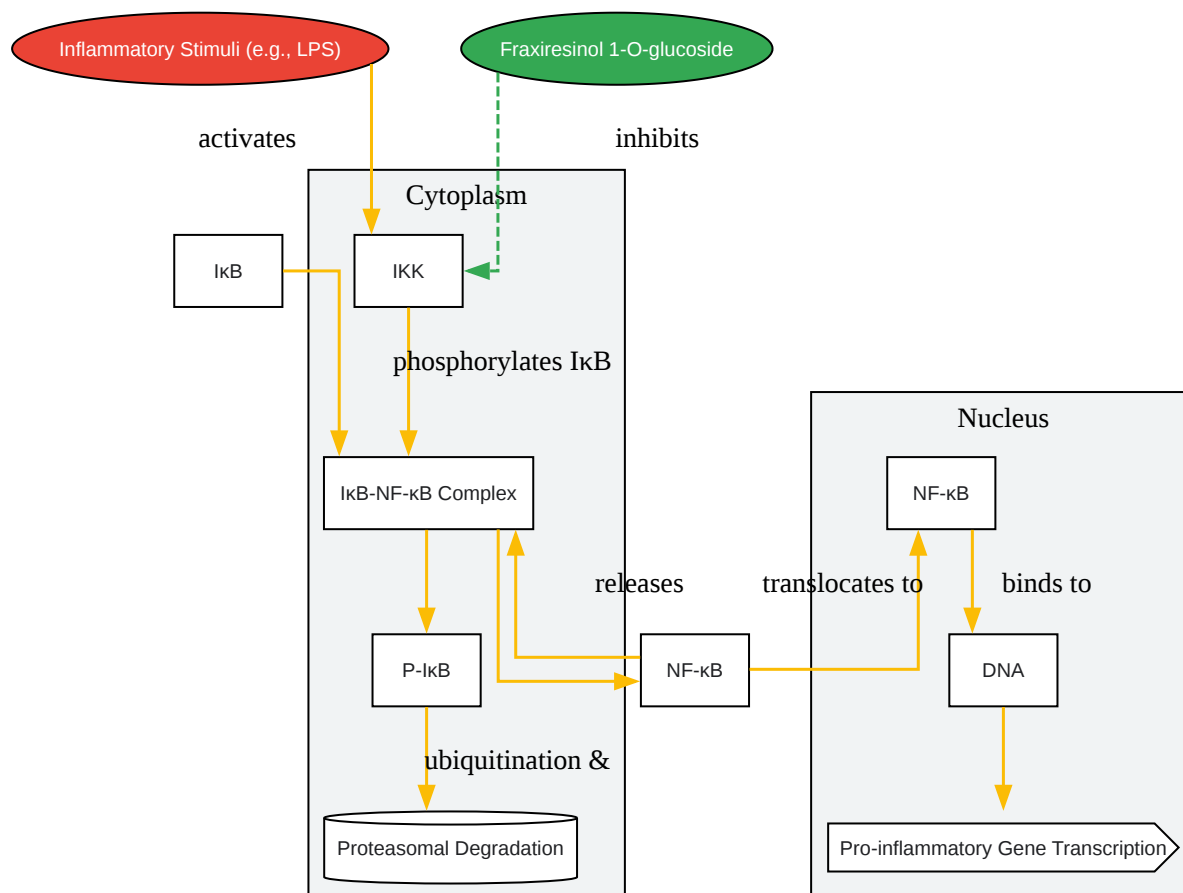
Experimental Protocols

Isolation and Purification of Fraxiresinol 1-O-glucoside

A general procedure for the isolation of lignan glucosides from plant material is outlined below. This protocol can be adapted for the specific extraction of **Fraxiresinol 1-O-glucoside** from its natural sources, such as species of the *Fraxinus* (ash) or *Acanthopanax* genus.







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References

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- [3. dev.spectrabase.com \[dev.spectrabase.com\]](#)
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